

Application Notes and Protocols for DS68591889 in Cell Culture

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Compound of Interest

Compound Name: DS68591889

Cat. No.: B15565110

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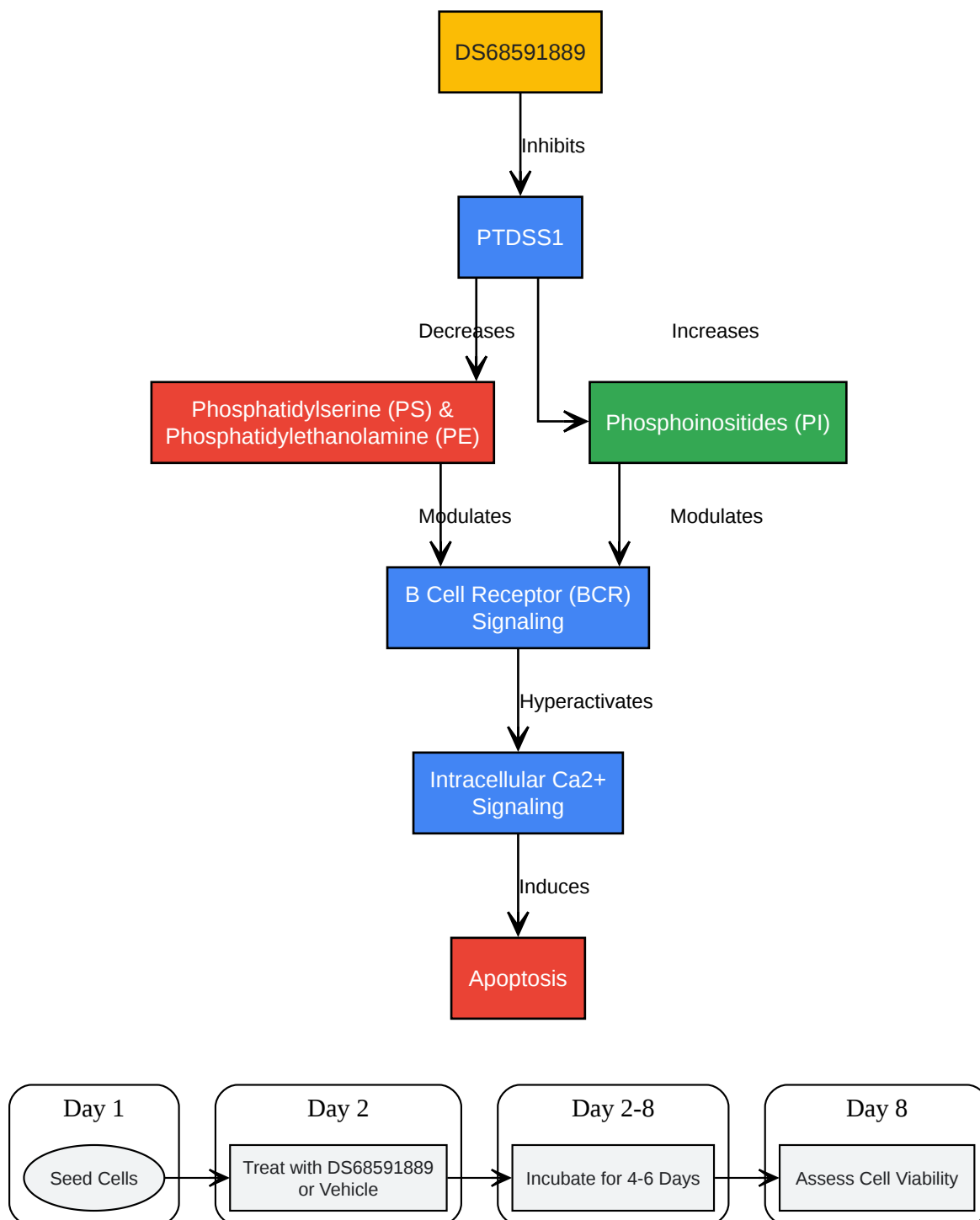
Introduction

DS68591889 is a potent and selective inhibitor of phosphatidylserine synthase 1 (PTDSS1), a key enzyme in the synthesis of phosphatidylserine (PS).^{[1][2][3]} It does not exhibit inhibitory activity against PTDSS2.^{[1][2][3]} The primary mechanism of action of **DS68591889** involves the induction of a phospholipid imbalance within cancer cells.^{[1][2]} This disruption has been shown to negatively regulate B cell receptor (BCR)-induced calcium (Ca²⁺) signaling, ultimately leading to apoptotic cell death.^[1] These characteristics make **DS68591889** a valuable tool for cancer research, particularly in the context of B cell lymphomas.^{[1][3]}

Mechanism of Action

DS68591889 specifically targets and inhibits PTDSS1, which catalyzes the conversion of phosphatidylcholine (PC) to PS.^{[3][4]} This inhibition leads to a significant reduction in the cellular levels of PS and phosphatidylethanolamine (PE), and an increase in phosphoinositides.^[3] In B cell lymphoma cells, this altered phospholipid landscape lowers the activation threshold for the B cell receptor (BCR).^[3] Consequently, the BCR becomes hyperactivated, resulting in

an aberrant and sustained increase in intracellular Ca^{2+} levels, which in turn triggers the apoptotic cascade and leads to cell death.[3]



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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. DS68591889 | PTDS1 inhibitor | Probechem Biochemicals \[probechem.com\]](#)
- [3. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [4. Phosphatidylserine synthesis controls oncogenic B cell receptor signaling in B cell lymphoma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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